

An In-depth Technical Guide to the Physicochemical Properties of Naphthol AS-BS

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3-Hydroxy-3'-nitro-2-naphthamide*

Cat. No.: *B1666287*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Naphthol AS-BS, with the chemical name 3-hydroxy-N-(3-nitrophenyl)-2-naphthamide, is a significant organic compound belonging to the Naphthol AS series. While traditionally recognized for its role as a coupling component in the synthesis of azo dyes and pigments for the textile industry, recent scientific investigations have unveiled its potential in the biomedical field. Notably, Naphthol AS-BS has been identified as an inhibitor of human cytomegalovirus (HCMV) DNA polymerase alpha, presenting a promising avenue for antiviral drug development. This guide provides a comprehensive exploration of the core physicochemical properties of Naphthol AS-BS, offering a foundational understanding for researchers and drug development professionals seeking to harness its unique characteristics.

Chemical and Physical Properties

A thorough understanding of the fundamental chemical and physical properties of Naphthol AS-BS is paramount for its application in research and development. These properties dictate its behavior in various systems and are crucial for method development, formulation, and biological evaluation.

Structure and Identification

Naphthol AS-BS is an anilide of 3-hydroxy-2-naphthoic acid, distinguished by a nitro group on the phenyl ring.

Molecular Structure:

Caption: Chemical structure of Naphthol AS-BS.

Property	Value	Source(s)
IUPAC Name	3-hydroxy-N-(3-nitrophenyl)naphthalene-2-carboxamide	
CAS Number	135-65-9	
Molecular Formula	C ₁₇ H ₁₂ N ₂ O ₄	
Molecular Weight	308.29 g/mol	
Appearance	Bright yellow to light ecru powder	

Solubility Profile

The solubility of Naphthol AS-BS is a critical parameter for its handling, formulation, and biological testing. Its predominantly aromatic structure renders it insoluble in water.

Solvent	Solubility	Source(s)
Water	Insoluble	
Acetic Acid	Soluble	
Sodium Hydroxide Solution	Soluble (forms a yellow solution)	
Soda Ash Solution	Insoluble	
Organic Solvents	Generally soluble	

The solubility in alkaline solutions is attributed to the phenolic hydroxyl group, which can be deprotonated to form a more soluble naphtholate ion.

Thermal Properties

The thermal behavior of Naphthol AS-BS is essential for understanding its stability and for the development of analytical methods such as thermal analysis.

Property	Value	Source(s)
Melting Point	246-247 °C	

The sharp melting point range is indicative of a high degree of purity.

Experimental Protocols

Melting Point Determination

The melting point is a fundamental property for the identification and purity assessment of a crystalline solid like Naphthol AS-BS.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid phase. For a pure crystalline compound, this transition occurs over a narrow temperature range. Impurities typically depress and broaden the melting range.

Methodology:

- **Sample Preparation:** A small amount of dry, finely powdered Naphthol AS-BS is introduced into a thin-walled capillary tube, sealed at one end. The sample is compacted by gently tapping the tube.
- **Apparatus:** A calibrated melting point apparatus with a heating block and a means of observing the sample is used.
- **Procedure:** a. The capillary tube containing the sample is placed in the heating block of the apparatus. b. The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially near the expected melting point. c. The temperature at which the first drop of liquid

appears (initial melting point) and the temperature at which the entire sample becomes a clear liquid (final melting point) are recorded.

- **Rationale:** A slow heating rate is crucial to ensure that the temperature of the heating block, the sample, and the thermometer are in thermal equilibrium, leading to an accurate determination of the melting range.

Caption: Workflow for Melting Point Determination.

Solubility Determination (Qualitative)

A qualitative assessment of solubility provides a rapid understanding of a compound's behavior in different solvents.

Principle: The principle of "like dissolves like" governs solubility. The polarity of the solute and the solvent determines the extent of dissolution.

Methodology:

- **Preparation:** A small, accurately weighed amount of Naphthol AS-BS (e.g., 10 mg) is placed in a series of test tubes.
- **Solvent Addition:** A known volume of each test solvent (e.g., 1 mL) is added to a separate test tube. The solvents should cover a range of polarities (e.g., water, ethanol, acetone, toluene, hexane).
- **Observation:** The mixture is vortexed or agitated for a set period. The solubility is observed and categorized as "soluble," "sparingly soluble," or "insoluble."
- **Rationale:** This systematic approach allows for a rapid screening of suitable solvents for various applications, from reaction media to formulation development.

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and confirmation of Naphthol AS-BS. While a comprehensive set of publicly available spectra specifically for Naphthol AS-BS is limited, data from closely related naphthol derivatives and general principles of spectroscopy can provide valuable insights.

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is particularly useful for conjugated systems like Naphthol AS-BS. The extended π -system of the naphthalene and phenyl rings is expected to result in strong absorption in the UV region. The presence of the nitro group, an auxochrome, is likely to cause a bathochromic (red) shift in the absorption maxima compared to unsubstituted naphthalenilides.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of Naphthol AS-BS is expected to show characteristic absorption bands for the O-H, N-H, C=O (amide), and NO₂ groups.

- O-H stretching: A broad band in the region of 3400-3200 cm⁻¹.
- N-H stretching: A sharp to medium band around 3300 cm⁻¹.
- C=O stretching (Amide I): A strong band around 1650 cm⁻¹.
- N-H bending (Amide II): A band around 1550 cm⁻¹.
- NO₂ stretching: Two strong bands around 1530 cm⁻¹ (asymmetric) and 1350 cm⁻¹ (symmetric).

Nuclear Magnetic Resonance (NMR) Spectroscopy

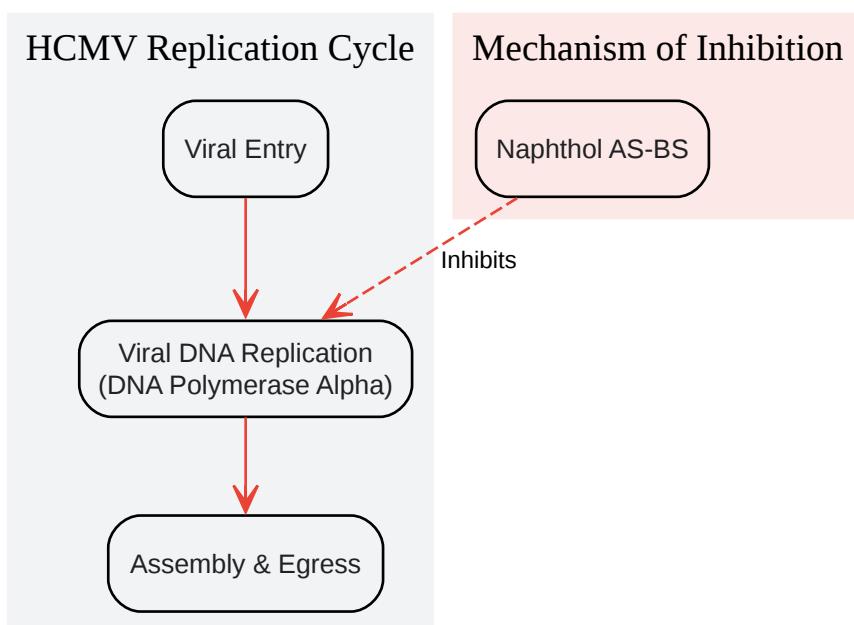
NMR spectroscopy is a powerful tool for determining the detailed structure of a molecule by providing information about the chemical environment of individual atoms.

- ¹H NMR: The ¹H NMR spectrum of Naphthol AS-BS would show distinct signals for the aromatic protons on the naphthalene and phenyl rings, as well as signals for the hydroxyl and amide protons. The chemical shifts and coupling patterns of the aromatic protons would provide information about their relative positions.
- ¹³C NMR: The ¹³C NMR spectrum would show signals for each unique carbon atom in the molecule, including the carbonyl carbon of the amide group and the carbons of the aromatic rings.

Biomedical Significance and Applications

The identification of Naphthol AS-BS as an inhibitor of human cytomegalovirus (HCMV) DNA polymerase alpha opens up new possibilities for its use in antiviral drug discovery. HCMV is a major cause of morbidity and mortality in immunocompromised individuals, and the development of new antiviral agents with novel mechanisms of action is a critical area of research.

The inhibitory activity of Naphthol AS-BS against a viral polymerase suggests that it may interfere with the replication of the virus. This finding provides a strong rationale for further investigation into the structure-activity relationships of Naphthol AS-BS and its derivatives. The development of analogs with improved potency, selectivity, and pharmacokinetic properties could lead to the discovery of new therapeutic agents for the treatment of HCMV infections.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action of Naphthol AS-BS in inhibiting HCMV replication.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling Naphthol AS-BS. While specific toxicity data for Naphthol AS-BS is not extensively available,

data for the related compound 1-naphthol can provide some guidance. 1-Naphthol is harmful if swallowed or in contact with skin and can cause skin and eye irritation.

It is recommended to handle Naphthol AS-BS in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. In case of contact with eyes or skin, rinse immediately with plenty of water.

Conclusion

Naphthol AS-BS is a multifaceted compound with established applications in the dye industry and emerging potential in the biomedical field. Its well-defined physicochemical properties, including its distinct structure, solubility profile, and thermal characteristics, provide a solid foundation for its further exploration. The identification of its inhibitory activity against HCMV DNA polymerase alpha underscores its promise as a lead compound in antiviral drug discovery. This technical guide serves as a comprehensive resource for researchers and scientists, providing the essential knowledge required to safely handle, characterize, and utilize Naphthol AS-BS in their research endeavors. Further investigation into its biological mechanisms and the development of optimized derivatives will be crucial in realizing its full therapeutic potential.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Naphthol AS-BS]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1666287#physicochemical-properties-of-naphthol-as-bs>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com